

Application Notes and Protocols: Ethylamine Hydrobromide in Synthetic Organic Chemistry

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Compound of Interest

Compound Name: Ethylamine hydrobromide

CAS No.: 593-55-5

Cat. No.: B1208425

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Abstract

Ethylamine hydrobromide serves as a critical and versatile reagent in modern organic synthesis, providing a stable, solid, and easily handleable source of the volatile ethylamine nucleophile. Its application is central to the introduction of the N-ethyl moiety, a common functional group in a vast array of biologically active molecules and pharmaceutical compounds. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the strategic use of **ethylamine hydrobromide**. We delve into the core synthetic transformations it facilitates, including reductive amination of carbonyls, nucleophilic substitution reactions, and amide bond formation. Each section presents a detailed mechanistic rationale, field-tested experimental protocols, and critical insights into reaction optimization and safety, ensuring both technical accuracy and practical utility in a research and development setting.

Physicochemical Properties and Critical Safety Data

Ethylamine hydrobromide is the salt formed from the neutralization of ethylamine, a gas at room temperature, with hydrobromic acid.^[1] This salt form offers superior handling and storage

characteristics compared to the free amine.

Property	Value	Source(s)
Chemical Name	Ethylamine hydrobromide	[2]
Synonyms	Ethylammonium bromide, EABr	[2][3]
CAS Number	593-55-5	[2][3][4]
Molecular Formula	C ₂ H ₈ BrN	[2][3][5]
Molecular Weight	~126.00 g/mol	[5][6]
Appearance	White to colorless crystalline powder	[2][7]
Melting Point	~160 °C	[2][4][7]
Solubility	Very soluble in water	[2]

Safety, Handling, and Storage

Safe laboratory practice is paramount when handling **ethylamine hydrobromide** and its subsequent reaction mixtures.

- **Hazard Identification:** The compound is classified as a skin and eye irritant.[6][8] It may also cause respiratory system irritation.[9] All relevant safety data sheets (SDS) should be consulted before use.
- **Personal Protective Equipment (PPE):** Standard PPE is required, including safety glasses with side-shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[3][8][9]
- **Handling:** All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust.[3][8] Avoid dust formation during transfer.[8][9] After handling, wash hands and any exposed skin thoroughly.[3][9]
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials.[3][8] Keep the container tightly sealed to prevent moisture absorption, as the compound can be

hygroscopic.[9]

- **Spill & Disposal:** In case of a spill, sweep up the solid material without creating dust and place it in a suitable, closed container for disposal.[3][8] Dispose of chemical waste in accordance with local, state, and federal regulations.

The Strategic Importance of the N-Ethyl Group in Medicinal Chemistry

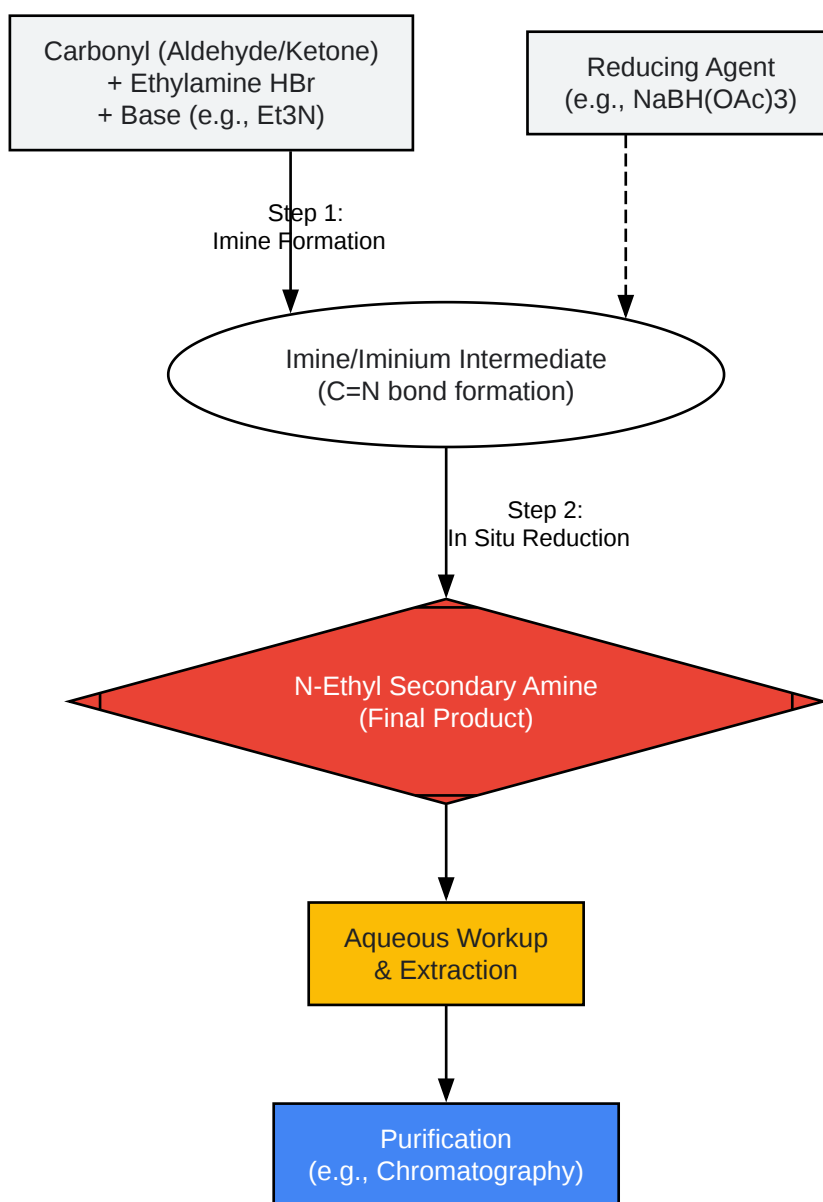
The introduction of an N-ethyl group is a common tactic in drug design and lead optimization. This small alkyl group can significantly modulate a molecule's physicochemical properties. It can enhance lipophilicity, which may improve membrane permeability and oral bioavailability. Furthermore, the ethyl group can influence the conformation of the molecule, leading to improved binding affinity and selectivity for its biological target. Its presence can also block metabolic pathways, increasing the compound's half-life. The protocols described herein provide reliable methods for incorporating this valuable pharmacophoric element.

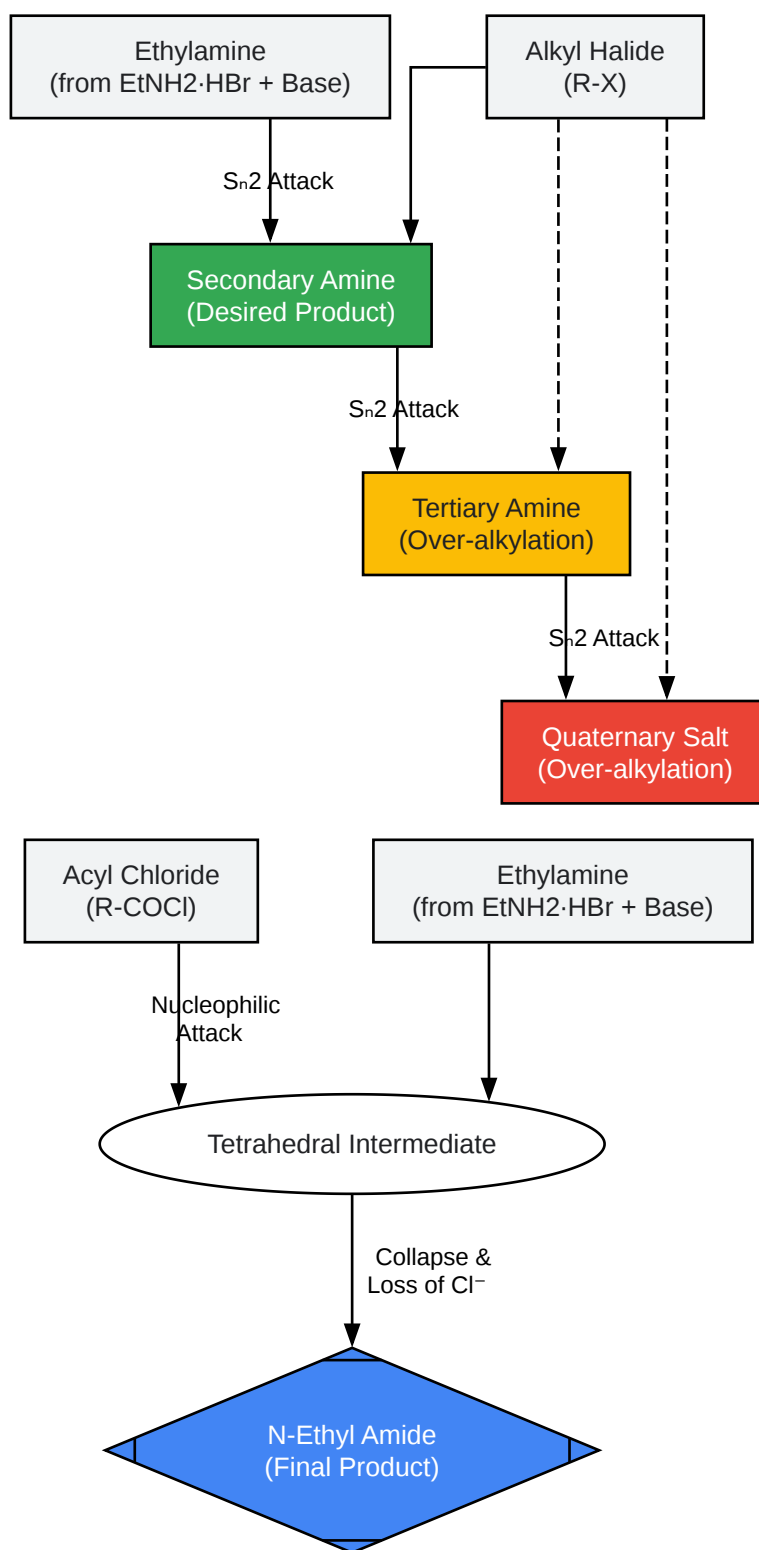
Core Synthetic Applications and Protocols

Ethylamine hydrobromide is primarily used as a precursor to ethylamine. The free amine is typically generated in situ by the addition of a non-nucleophilic base, allowing it to participate in a variety of C-N bond-forming reactions.

Application I: Reductive Amination of Aldehydes and Ketones

Reductive amination is arguably the most robust and controlled method for synthesizing secondary amines.[10] It avoids the common issue of over-alkylation often encountered in direct alkylation with alkyl halides.[11] The process involves the initial formation of an imine or iminium ion from the reaction of a carbonyl compound and ethylamine, which is then reduced in situ by a mild hydride reagent.[12][13]





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Sources

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